

Bis(2-propylheptyl) Phthalate-d4 certificate of analysis

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Compound of Interest

Compound Name: *Bis(2-propylheptyl) Phthalate-d4*

Cat. No.: *B585399*

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Technical Guide: Bis(2-propylheptyl) Phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis(2-propylheptyl) Phthalate-d4**, a deuterated internal standard crucial for accurate quantification in various analytical studies.

Core Compound Information

Bis(2-propylheptyl) Phthalate-d4 is the deuterium-labeled version of Bis(2-propylheptyl) Phthalate (DPHP), a plasticizer used in a variety of applications.^[1] The deuterated form serves as an ideal internal standard for analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), allowing for precise quantification of the parent compound in biological and environmental matrices.^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Bis(2-propylheptyl) Phthalate-d4** is presented below.

Property	Value	Reference
Chemical Name	bis(2-propylheptyl) 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate	[3]
Synonyms	1,2-Benzenedicarboxylic-d4 Acid 1,2-Bis(2-propylheptyl)ester-d4, Phthalic Acid Bis(2-propylheptyl) ester-d4	[2][4]
CAS Number	1346601-46-4	[3][4]
Unlabelled CAS Number	53306-54-0	[3][4]
Molecular Formula	C ₂₈ H ₄₂ D ₄ O ₄	[3][4]
Molecular Weight	450.69 g/mol	[3][4]
Appearance	Colorless liquid	[5]
Boiling Point	~330 °C (decomposition)	[5]
Density	~0.984 g/cm ³	[5]
Solubility	Soluble in organic solvents such as ethanol, ether, and dichloromethane.	[5]

Analytical Specifications

While a Certificate of Analysis is specific to a particular batch, the following table outlines typical specifications for **Bis(2-propylheptyl) Phthalate-d4** based on available data for the non-deuterated analogue and general standards for isotopically labeled compounds.

Parameter	Specification
Purity (by GC/HPLC)	≥ 99.0%
Isotopic Enrichment	≥ 98% Deuterium
Identity	Conforms to structure (¹ H NMR, MS)
Color (Pt-Co)	≤ 30
Acid Value (mg KOH/g)	≤ 0.06
Water Content (wt. %)	≤ 0.05

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the analysis and use of **Bis(2-propylheptyl) Phthalate-d4**.

Quantification of DPHP Metabolites in Urine using HPLC-MS/MS

This method is adapted from studies on the metabolism of DPHP.[\[6\]](#)[\[7\]](#)

- Sample Preparation:
 - To 1 mL of urine, add an internal standard solution of **Bis(2-propylheptyl) Phthalate-d4**.
 - Add β-glucuronidase solution to hydrolyze conjugated metabolites.
 - Incubate the mixture at 37°C for 2 hours.
 - Perform solid-phase extraction (SPE) to clean up the sample.
 - Elute the analytes and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in the mobile phase for analysis.
- HPLC Conditions:

- Column: A suitable C18 reversed-phase column.
- Mobile Phase: A gradient of methanol and water with 0.1% formic acid.
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10 μ L.
- MS/MS Conditions:
 - Ionization: Electrospray Ionization (ESI) in negative ion mode.
 - Scan Type: Multiple Reaction Monitoring (MRM).
 - Precursor and Product Ions: Specific mass transitions for DPHP metabolites and the d4-internal standard are monitored.

Preparation of Bis(2-propylheptyl) Phthalate

The following is a general synthetic procedure for the non-deuterated compound, which can be adapted for the deuterated analogue using deuterated phthalic anhydride.[8]

- Phthalic anhydride and 2-propylheptanol (in a molar ratio of 1:2.4 to 1:3.0) are added to a reaction kettle with 0.2-0.5% (by weight of phthalic anhydride) activated carbon.
- The mixture is stirred and heated to 130-170°C and held for 20-60 minutes.
- The temperature is increased to 180-190°C, and a catalyst (0.05-0.2% by weight of phthalic anhydride) is added.
- The reaction is heated to 180-240°C for 3-5 hours.
- De-alcoholization is carried out under negative pressure until the acid value is below 0.40 mgKOH/g.
- The mixture is neutralized with a sodium carbonate solution to an acid value below 0.05 mgKOH/g.
- Water is added as an entrainer for de-alcoholization and refining, followed by filtration.

Visualizations

Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for generating a Certificate of Analysis for a chemical standard.

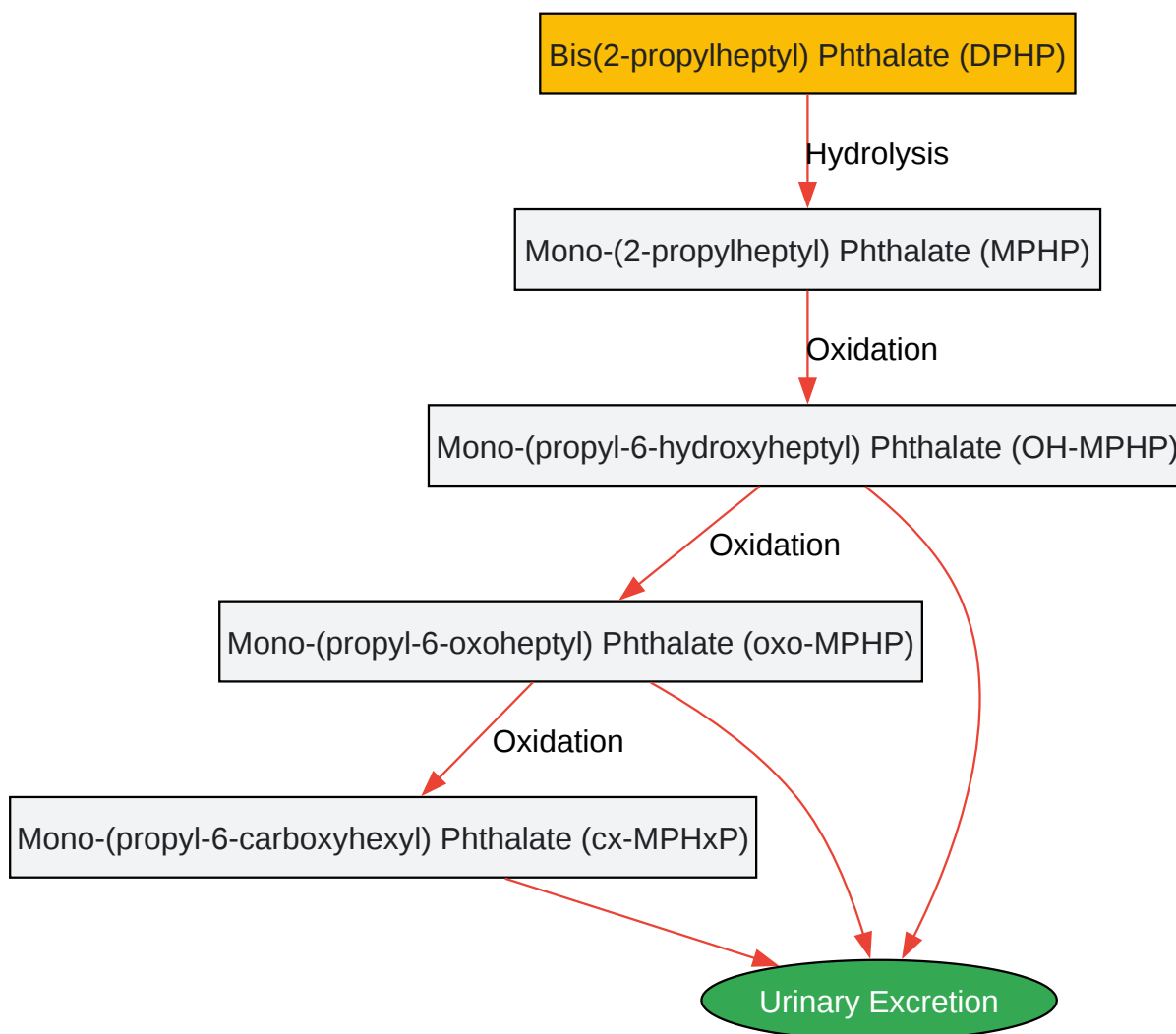


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Caption: A typical workflow for a Certificate of Analysis.

Metabolic Pathway of Bis(2-propylheptyl) Phthalate

This diagram shows the primary metabolic pathway of DPHP in humans.^{[6][7]}



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Caption: The metabolic pathway of DPHP.

Safety Information

Bis(2-propylheptyl) Phthalate-d4 has low toxicity; however, standard laboratory safety precautions should be observed.[5] Avoid contact with skin, eyes, and the respiratory tract.[5] Ensure adequate ventilation and wear appropriate personal protective equipment, including

gloves and safety goggles.[5] Store in a tightly sealed container away from heat and ignition sources.[5]

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References

- 1. DPHP - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Bis(2-propylheptyl) Phthalate-d4 | LGC Standards [lgcstandards.com]
- 4. Bis(2-propylheptyl) Phthalate-d4 | LGC Standards [lgcstandards.com]
- 5. chembk.com [chembk.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. CN101967098A - Preparation method of bis(2-propylheptyl) phthalate - Google Patents [patents.google.com]
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